

Application Notes: Cresol Red for Titrations of Weak Acids

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Compound of Interest

Compound Name: Cresol red

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Abstract

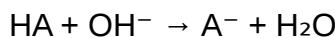
This document provides detailed application notes and protocols for the use of **Cresol Red** as a pH indicator in the titration of weak acids with strong bases. **Cresol Red** is a versatile indicator with a sharp color transition in the pH range suitable for determining the equivalence point of many weak acid titrations, making it a valuable tool in analytical chemistry, particularly in pharmaceutical analysis and drug development quality control.

Introduction

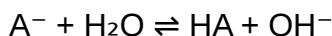
Cresol Red, systematically known as o-cresolsulfonephthalein, is a sulfonphthalein dye that functions as a pH indicator.^[1] It is characterized by two distinct pH transition ranges. The lower range, occurring in highly acidic conditions (pH 0.2 to 1.8), involves a color change from red to yellow.^[2] The upper and more commonly utilized range for weak acid titrations is from pH 7.2 to 8.8, where the color transitions from yellow to a reddish-purple.^{[2][3]} The equivalence point of a weak acid-strong base titration typically results in a slightly basic solution, making the upper transition of **Cresol Red** ideal for accurate endpoint determination.^[4]

Principle of Titration

In the titration of a weak acid (HA) with a strong base (e.g., NaOH), the neutralization reaction produces the conjugate base of the weak acid (A^-) and water:



At the equivalence point, all the weak acid has been converted to its conjugate base. The solution at this point is not neutral because the conjugate base hydrolyzes water to produce hydroxide ions, resulting in a pH greater than 7:



The selection of an appropriate indicator is crucial for an accurate titration. The indicator's pH range of color change must bracket the pH at the equivalence point. **Cresol Red**, with its transition range of 7.2 to 8.8, is well-suited for many weak acid titrations where the equivalence point pH falls within this alkaline range.^{[3][5]}

Data Presentation: Suitability of Cresol Red for Various Weak Acids

The suitability of **Cresol Red** for the titration of a weak acid depends on the acid's dissociation constant (pKa). The theoretical pH at the equivalence point can be calculated to determine if it falls within the indicator's transition range. The pH at the equivalence point for the titration of a weak acid with a strong base can be estimated using the following formula:

$$\text{pH} = \frac{1}{2}(\text{pK}_w + \text{pK}_a + \log[\text{A}^-])$$

where pKw is the ion-product constant for water (approximately 14 at 25°C), pKa is the acid dissociation constant of the weak acid, and [A⁻] is the concentration of the conjugate base at the equivalence point.

The following table summarizes the suitability of **Cresol Red** for the titration of several common weak acids with 0.1 M NaOH.

Weak Acid	pKa (at 25°C)	Calculated Equivalence Point pH (0.1 M solutions)	Cresol Red Transition Range	Suitability
Acetic Acid	4.76	8.72	7.2 - 8.8	Excellent
Formic Acid	3.75	8.22	7.2 - 8.8	Good
Propionic Acid	4.87	8.78	7.2 - 8.8	Excellent
Benzoic Acid	4.20	8.45	7.2 - 8.8	Good
Hydrocyanic Acid	9.21	11.0	7.2 - 8.8	Poor

Note: The equivalence point pH was calculated assuming the titration of 25 mL of 0.1 M weak acid with 0.1 M NaOH, resulting in a conjugate base concentration of 0.05 M at the equivalence point.

Experimental Protocols

Materials and Reagents

- **Cresol Red Indicator Solution (0.1% w/v):** Dissolve 0.1 g of **Cresol Red** in 100 mL of 20% ethanol.
- Standardized 0.1 M Sodium Hydroxide (NaOH) Solution: Prepare and standardize against a primary standard such as potassium hydrogen phthalate (KHP).
- 0.1 M Weak Acid Solution (e.g., Acetic Acid): Prepare a solution of the weak acid to be analyzed.
- Apparatus: 50 mL burette, 25 mL volumetric pipette, 250 mL Erlenmeyer flasks, magnetic stirrer and stir bar, burette clamp, and stand.

Titration Procedure

- Preparation of the Analyte: Accurately pipette 25.00 mL of the 0.1 M weak acid solution into a 250 mL Erlenmeyer flask.

- Dilution: Add approximately 50 mL of deionized water to the flask to ensure adequate volume for stirring and observation.
- Indicator Addition: Add 2-3 drops of the **Cresol Red** indicator solution to the weak acid solution. The solution should appear yellow.[3]
- Titration Setup: Rinse the burette with a small amount of the 0.1 M NaOH solution and then fill it. Record the initial burette reading to two decimal places.
- Titration: Place the Erlenmeyer flask on a magnetic stirrer and begin stirring. Slowly add the NaOH titrant from the burette to the flask.
- Endpoint Detection: Continue adding the titrant dropwise as the endpoint is approached. The endpoint is reached when the solution exhibits the first persistent reddish-purple color.[6]
- Record Volume: Record the final burette reading. The volume of NaOH used is the difference between the final and initial readings.
- Repeat: Perform the titration in triplicate to ensure accuracy and precision.

Calculation of Weak Acid Concentration

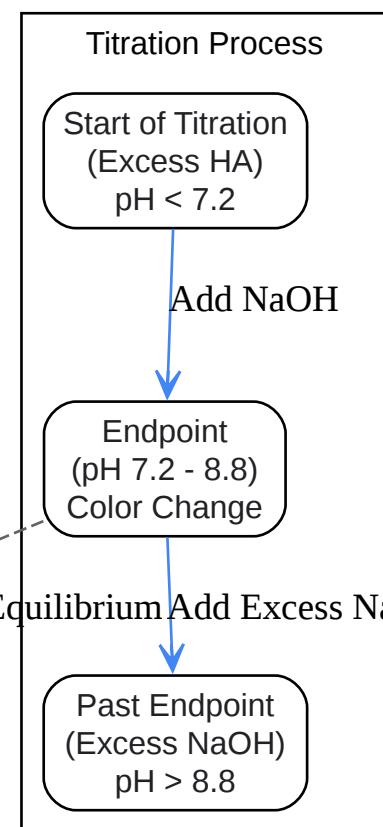
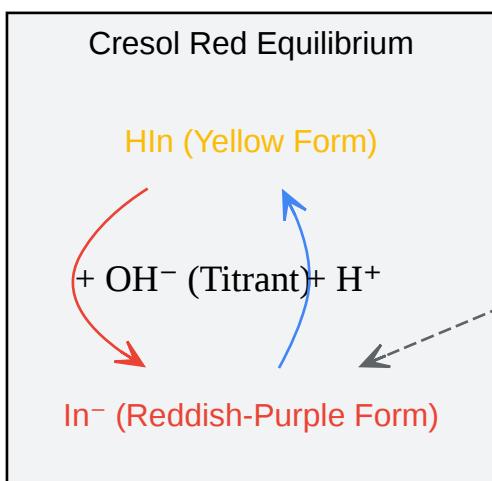
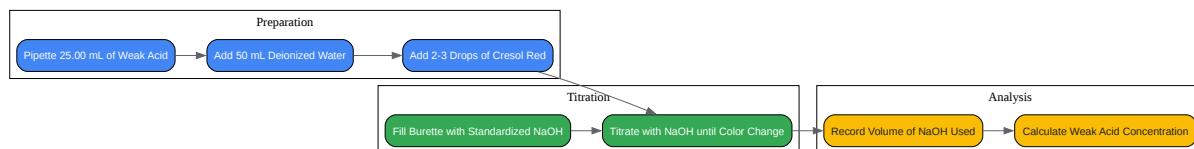
The molarity of the weak acid (M_acid) can be calculated using the following equation:

$$M_{\text{acid}} = (M_{\text{base}} \times V_{\text{base}}) / V_{\text{acid}}$$

Where:

- M_{base} = Molarity of the NaOH solution
- V_{base} = Volume of NaOH solution used (in L)
- V_{acid} = Volume of the weak acid solution (in L)

Visualizations



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